

Personal protective equipment for handling Z-Gmca

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Compound of Interest

Compound Name: Z-Gmca

Cat. No.: B13917337

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Essential Safety and Handling Guide for Z-Gmca

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Z-Gmca** (2-Glucosyloxy-4-methoxycinnamic acid) in a laboratory setting. Adherence to these procedures is essential to ensure personal safety and minimize environmental impact.

Properties of Z-Gmca

A summary of the known physical and chemical properties of **Z-Gmca** is provided in the table below.

Property	Value
CAS Number	31564-49-5
Molecular Formula	C16H20O9
Molecular Weight	356.3 g/mol [1]
Appearance	Powder[1]
Purity	≥98%[1]
Storage Temperature	2-8°C (Refrigerate or Freeze)[1]
Stability	Stable under normal temperatures and pressures[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Z-Gmca** to prevent exposure.

PPE Category	Specific Requirements
Respiratory Protection	A dust respirator should be used. Ensure compliance with local and national regulations. [1]
Hand Protection	Protective gloves are required.[1]
Eye Protection	Wear safety glasses. If there is a risk of splashing, chemical goggles must be worn.[1]
Skin and Body Protection	An appropriate lab coat or protective clothing should be worn to prevent skin exposure.[1]

Operational Plan: Safe Handling Procedures

Follow these steps to ensure the safe handling of **Z-Gmca**.

- Engineering Controls: Whenever possible, handle **Z-Gmca** in a laboratory fume hood to minimize inhalation exposure.[\[1\]](#)
- General Handling:
 - Wash hands and exposed skin thoroughly after handling.[\[1\]](#)
 - Avoid contact with eyes, skin, and clothing.[\[1\]](#)
 - Do not ingest or inhale the powder.[\[1\]](#)
 - Keep the compound away from sources of ignition.[\[1\]](#)
 - Avoid prolonged or repeated exposure.[\[1\]](#)
 - Remove any contaminated clothing and wash it before reuse.[\[1\]](#)
- Storage:
 - Store in a tightly closed container.[\[1\]](#)
 - Protect from air and light.[\[1\]](#)
 - Store in a refrigerator or freezer at 2-8°C.[\[1\]](#)

Emergency Procedures

In the event of exposure or a spill, follow these immediate actions.

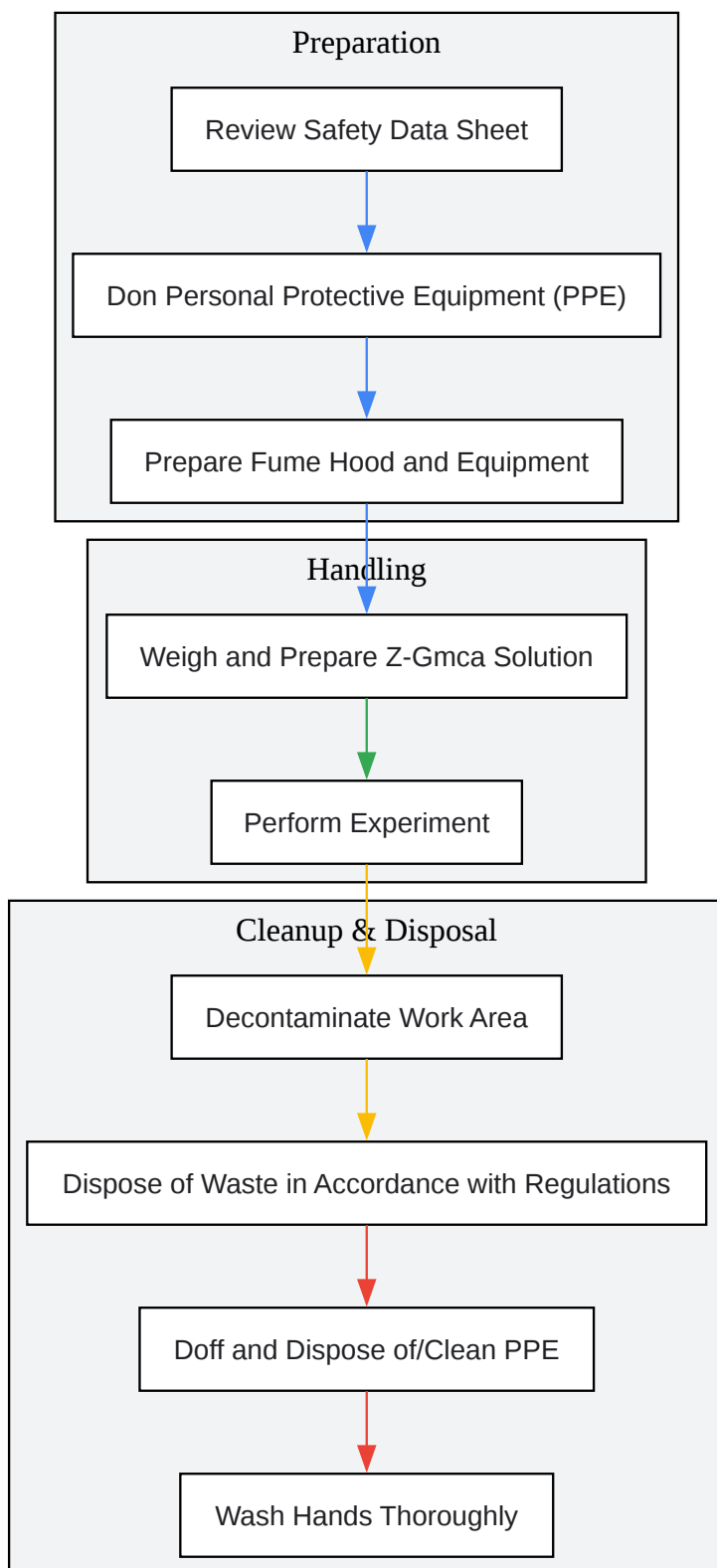
Incident	First Aid / Spill Response
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [1]
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention. [1]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Seek medical attention. [1]
Inhalation	Remove the individual from exposure and move them to fresh air immediately. Seek medical attention. [1]
Spill	Use proper personal protective equipment as indicated in the PPE section. Sweep up the spilled material and place it into a suitable container for disposal. Decontaminate the spill site with a 10% caustic solution and ventilate the area. [1]

Disposal Plan

Dispose of **Z-Gmca** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not let the product enter drains.[\[1\]](#)

Experimental Workflow for Safe Handling of Z-Gmca

The following diagram outlines the logical workflow for the safe handling of **Z-Gmca** from receipt to disposal.



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References

- 1. chemfaces.com [chemfaces.com]
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